

A Technical Guide to 1-Amino-1-cyclopropanecarbonitrile Hydrochloride

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Compound of Interest

Compound Name: 1-Amino-1-cyclopropanecarbonitrile hydrochloride

Cat. No.: B1284011

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An In-depth Profile for Research and Development

This document provides a comprehensive overview of the chemical and physical properties, synthesis, and analytical methodologies for **1-Amino-1-cyclopropanecarbonitrile hydrochloride**. It is intended for researchers, scientists, and professionals in drug development and agricultural chemistry who utilize this compound as a key building block and intermediate.

Core Chemical Properties

1-Amino-1-cyclopropanecarbonitrile hydrochloride is a versatile chemical intermediate recognized for its unique cyclopropyl moiety combined with amino and nitrile functional groups.

[1] Its hydrochloride salt form enhances stability and handling.

Identifiers and Descriptors

Identifier	Value	Source(s)
IUPAC Name	1-aminocyclopropane-1-carbonitrile;hydrochloride	[2][3]
CAS Number	127946-77-4	[1][2][3][4][5]
Molecular Formula	C ₄ H ₇ CIN ₂	[2][3]
Molecular Weight	118.56 g/mol	[1][2][4][5]
InChI Key	PCEIEQLJYDMRFZ-UHFFFAOYSA-N	[3]
SMILES	Cl.NC1(CC1)C#N	[3]
Synonyms	1-Aminocyclopropyl Cyanide Hydrochloride, 1-Amino-1-cyanocyclopropane Hydrochloride, 1-Cyanocyclopropylamine Hydrochloride	[2][4]

Physicochemical Data

Property	Value	Source(s)
Physical Form	Solid, Off-white powder, Crystals or crystalline powder	[1][3]
Melting Point	178-202 °C (decomposes), 214-220 °C	[1]
Assay	≥96.0%	[1][3]
Storage	Store at 0-8 °C in a cool, dry, and well-ventilated area.	[1][6]

Applications in Research and Synthesis

This compound is a valuable building block with significant applications in several areas of chemical research:

- **Pharmaceutical Development:** It serves as a crucial intermediate in the synthesis of novel pharmaceuticals, particularly for creating compounds with potential anti-cancer and anti-inflammatory properties.[1] Its rigid cyclopropane scaffold allows for the fixed orientation of side chains, which can enhance enzymatic stability and receptor selectivity in drug candidates.[7]
- **Agricultural Chemistry:** It is employed in the formulation of advanced agrochemicals, contributing to the efficacy of pesticides and herbicides.[1]
- **Biochemical Research:** The compound is used to investigate metabolic pathways and enzyme interactions.[1]

Experimental Protocols

Synthesis of 1-Aminocyclopropane-1-carboxylic Acid Hydrochloride from a Related Precursor

While a direct synthesis for **1-Amino-1-cyclopropanecarbonitrile hydrochloride** is not detailed in the provided results, a closely related synthesis for 1-Aminocyclopropane-1-carboxylic acid hydrochloride is described, illustrating a common deprotection step. This process involves the acid hydrolysis of a protected precursor.

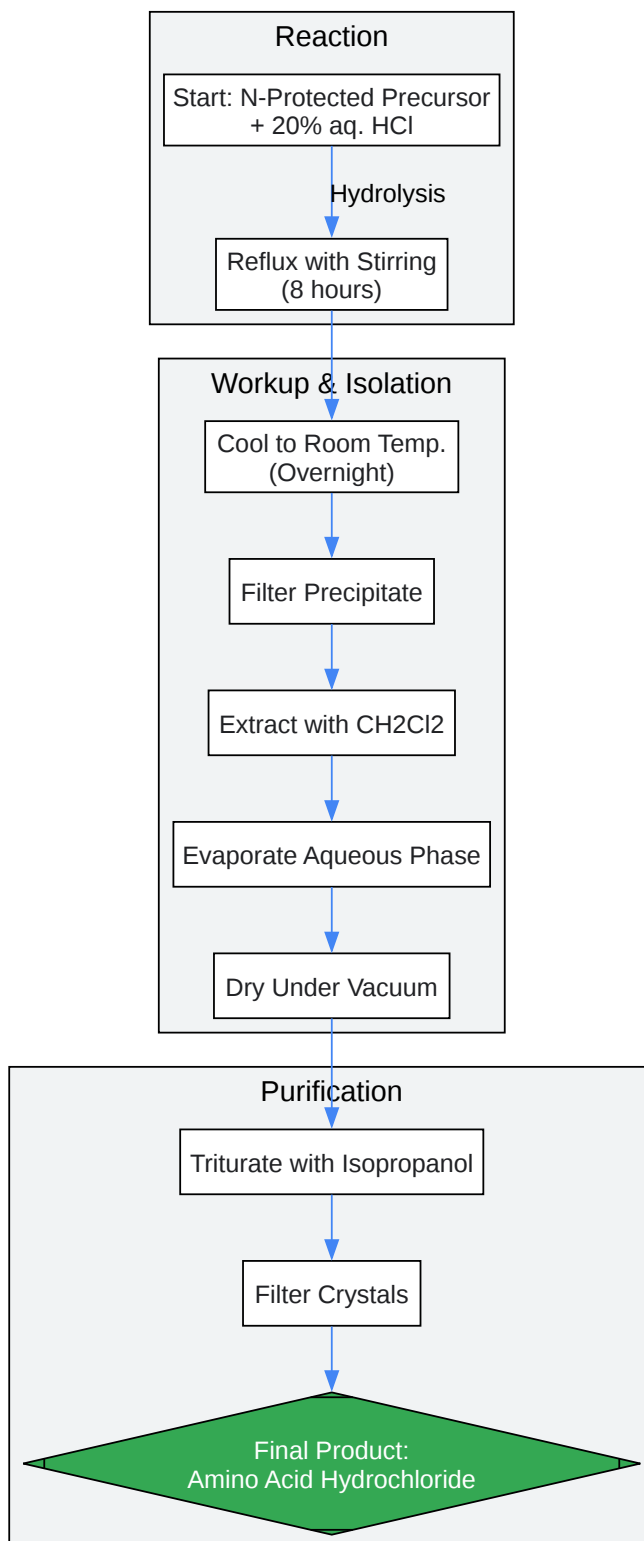
Objective: To deprotect an N-protected cyclopropane precursor to yield the hydrochloride salt of the amino acid.

Methodology:

- **Reaction Setup:** A mixture of Phthalimidocyclopropanecarboxylate (30.0 g, 122.3 mmol) and 20% aqueous HCl (400 mL) is prepared in a suitable reaction vessel.[8]
- **Hydrolysis:** The mixture is refluxed with continuous stirring for 8 hours. During this time, the solid starting material gradually dissolves, forming a clear solution.[8]
- **Crystallization and Filtration:** The reaction mixture is cooled to room temperature and left to stand overnight without stirring, allowing for the precipitation of phthalic acid.[8] The precipitate is then removed by filtration.

- Extraction: The aqueous filtrate is extracted with dichloromethane (CH_2Cl_2 ; 5 x 60 mL) to remove any remaining organic impurities.[\[8\]](#)
- Isolation: The aqueous phase is evaporated to dryness under reduced pressure. The resulting residue is heated under vacuum (60 °C) for 90 minutes to remove residual moisture.[\[8\]](#)
- Purification: The crude product is triturated with isopropanol (20 mL) and filtered to yield the pure product as white crystals.[\[8\]](#)

General Synthesis Workflow for Deprotection



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A generalized workflow for the synthesis of an amino acid hydrochloride.

Analytical Method: LC-MS/MS for Related Analogs

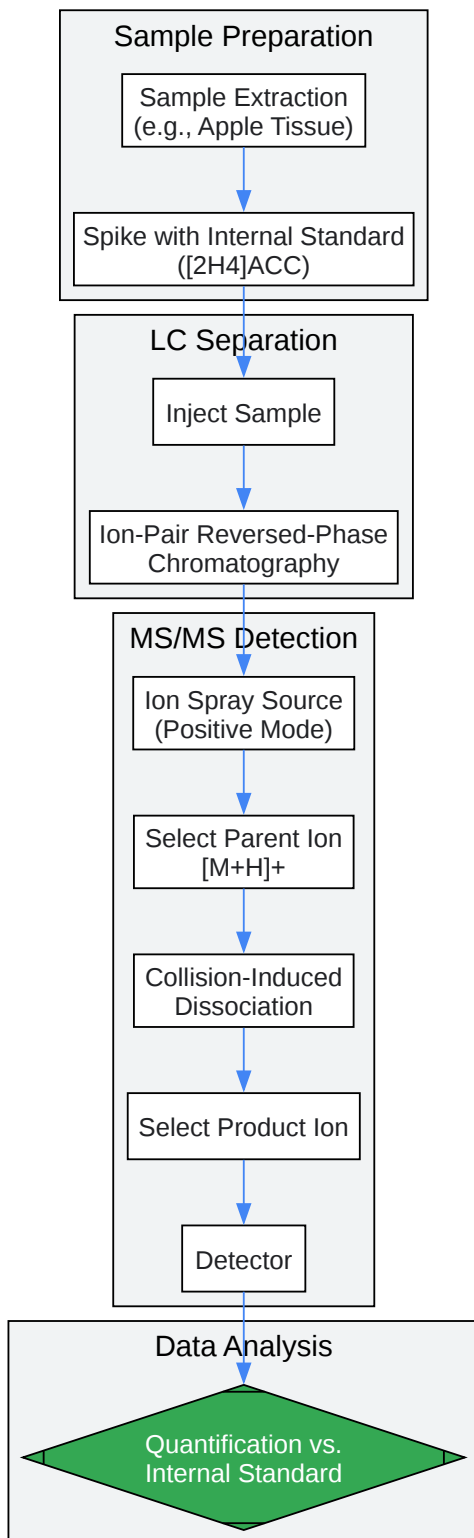
The analysis of cyclopropane-containing amino acids is often performed using Liquid Chromatography coupled with tandem Mass Spectrometry (LC-MS/MS). This technique provides high sensitivity and selectivity.

Objective: To detect and quantify 1-aminocyclopropane-1-carboxylic acid (ACC), a structural analog, in a biological matrix.

Methodology:

- Chromatography: Ion-pair reversed-phase chromatography is employed for separation.^[9]
 - Mobile Phase Additive: Nonafluoropentanoic acid is used as an ion-pair reagent to achieve separation in under 4 minutes.^[9]
- Mass Spectrometry: Detection is performed using an ion spray tandem mass spectrometer in positive ion mode.^{[9][10]}
- Detection Mode: Selective Reaction Monitoring (SRM) is used for quantification.^[9]
 - Parent Ion: The protonated molecule $[M+H]^+$ is selected as the parent ion.^[9]
 - Product Ion: The immonium ion resulting from fragmentation is monitored as the product ion for high specificity.^[9]
- Internal Standard: An isotopically labeled version of the analyte (e.g., $[^2H_4]ACC$) is used as an internal standard to ensure accurate quantification.^[10]

LC-MS/MS Analytical Workflow

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Workflow for the analysis of cyclopropane amino acids via LC-MS/MS.

Safety and Handling

GHS Hazard Classification

Aggregated GHS information indicates that **1-Amino-1-cyclopropanecarbonitrile hydrochloride** presents several hazards.[\[2\]](#)

Hazard Code	Description	Class	Signal Word
H302	Harmful if swallowed	Acute Toxicity, Oral (Category 4)	Warning
H317	May cause an allergic skin reaction	Skin Sensitization (Category 1)	Warning
H319	Causes serious eye irritation	Eye Irritation (Category 2)	Warning

Note: Some reports also list H228 (Flammable solid), H301 (Toxic if swallowed), and H318 (Causes serious eye damage). Users should consult the specific Safety Data Sheet (SDS) from their supplier.[\[2\]](#)

Precautionary Measures and Storage

- Handling: Avoid contact with skin and eyes.[\[6\]](#) Avoid the formation of dust and aerosols.[\[6\]](#) Wash hands thoroughly after handling.[\[11\]](#) Use only in a well-ventilated area.[\[11\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[\[6\]](#)[\[11\]](#)
- Storage: Keep the container tightly closed and store in a cool, dry, and well-ventilated place. [\[6\]](#) The recommended storage temperature is between 0-8 °C.[\[1\]](#)
- Spill Cleanup: In case of a spill, wear suitable protective clothing, avoid dust formation, and carefully sweep the material into a dry, covered container for disposal.[\[6\]](#) Flush the spill area with water.[\[6\]](#)

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